

# Impact of temperature on the herbicidal activity of ammonium nonanoate

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## Compound of Interest

Compound Name: Ammonium nonanoate

Cat. No.: B1288919

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## Technical Support Center: Ammonium Nonanoate Herbicidal Activity

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions regarding the impact of temperature on the herbicidal activity of **ammonium nonanoate**.

## Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action for **ammonium nonanoate** as an herbicide?

**Ammonium nonanoate** is a non-systemic, broad-spectrum contact herbicide.<sup>[1][2]</sup> Its primary mode of action is the disruption of plant cell membranes. The nonanoate anion, derived from nonanoic acid (also known as pelargonic acid), acts like a soap, penetrating the waxy cuticle of the leaves. This leads to the destabilization of the cell membrane's lipid bilayer, causing rapid leakage of cellular contents and desiccation of the plant tissue. This effect is typically visible as wilting and browning of the treated foliage within hours of application.<sup>[2][3]</sup>

Q2: How does temperature influence the efficacy of **ammonium nonanoate**?

Temperature is a critical factor in the herbicidal performance of **ammonium nonanoate**. Generally, its activity is enhanced in warmer and sunnier conditions.<sup>[3]</sup> Higher temperatures accelerate the rate of cellular membrane disruption and desiccation, leading to a faster and

more effective burndown of weeds.[3] Conversely, its performance can be significantly reduced in cooler weather.

Q3: What is the optimal temperature range for applying **ammonium nonanoate**?

While a precise optimal range is not definitively established in all studies, research and product labels suggest that best results are achieved in warm to hot weather. For many post-emergent herbicides, the ideal temperature range for application is between 65°F and 85°F (approximately 18°C to 29°C). Applications above 60°F (15.5°C) are generally recommended for effective weed control.

Q4: What can I expect if I apply **ammonium nonanoate** in temperatures below 60°F (15.5°C)?

Applications in cooler temperatures will likely result in slower and less effective weed control. The metabolic processes of the target weeds are slower in cooler conditions, and the desiccation process, which is central to **ammonium nonanoate**'s efficacy, is less rapid. Studies have shown erratic or poor performance of **ammonium nonanoate** in cool-season applications.

Q5: Can high temperatures (above 85°F or 29°C) negatively impact the performance of **ammonium nonanoate**?

While warmer temperatures are generally favorable, extremely high temperatures can also pose challenges. Plants under heat and drought stress may develop a thicker, waxier cuticle on their leaves to conserve water. This can make it more difficult for the herbicide to penetrate the leaf surface. However, for a contact herbicide like **ammonium nonanoate** that acts by disrupting the cuticle, this effect may be less pronounced than for systemic herbicides.

## Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Poor weed control after application	Low Temperature: Application during cool weather (below 60°F / 15.5°C) can reduce efficacy.	- Apply during the warmest part of the day. - Delay application until a warmer weather pattern is forecasted. - Consider a follow-up application when temperatures are more favorable.
Weed Stress: Weeds are under stress from drought or extreme heat, reducing herbicide uptake.	- Apply in the morning when plants are less stressed. - Ensure adequate soil moisture before application if possible.	
Poor Coverage: Insufficient spray volume or improper application technique.	- Ensure thorough wetting of all foliage. Ammonium nonanoate is a contact herbicide and requires direct contact with the plant tissue to be effective. - Use appropriate spray nozzles and pressure to achieve uniform coverage.	
Slow onset of symptoms	Cool and Cloudy Conditions: Lack of sunlight and warmth can slow the desiccation process.	- Be patient, as the effects may take longer to appear in suboptimal conditions. - Apply on a sunny day for faster results.
Reduced efficacy on certain weed species	Weed Type and Growth Stage: Mature weeds and grasses are generally less susceptible than young, broadleaf weeds.	- Apply when weeds are young and actively growing for best results. - Multiple applications may be necessary for established perennial weeds.

## Data on Herbicidal Efficacy

The following tables summarize findings on the efficacy of **ammonium nonanoate** and the closely related pelargonic acid from various studies. Note that direct comparison between studies is challenging due to differing experimental conditions.

Table 1: Weed Control Efficacy of **Ammonium Nonanoate** in Pumpkin Cultivation

Treatment	Concentration (% ai)	Weed Control (%)
Ammonium nonanoate	5%	88% - 98%
Ammonium nonanoate	6%	88% - 98%
Clove oil + cinnamon oil	4.5%	39% - 69%
Clove oil + cinnamon oil	9%	39% - 69%

Source: Data compiled from a study conducted during the summers of 2019 and 2020.[4]

Table 2: Efficacy of **Ammonium Nonanoate** on Various Weed Species

Weed Species	Application Rate (kg a.i. ha-1)	Application Volume (L ha-1)	Weed Control (%)
Tumble Pigweed	7.2	164	44%
Tumble Pigweed	10.8	654	>88%
Spiny Pigweed	7.2	164	36%
Spiny Pigweed	10.8	654	>88%
Carpetweed	7.2	164	66%
Carpetweed	10.8	654	>88%
Goosegrass	7.2 - 10.8	164 - 981	31% - 54%
Smooth Crabgrass	7.2 - 10.8	164 - 981	24% - 54%

Source: Data from a study where applications were made at temperatures of 20°C and 21.1°C. [5]

## Experimental Protocols

Objective: To assess the impact of temperature on the herbicidal efficacy of **ammonium nonanoate** on target weed species.

Materials:

- **Ammonium nonanoate** herbicide formulation
- Target weed species grown in pots under controlled conditions (e.g., common lambsquarters, velvetleaf)
- Controlled environment growth chambers with adjustable temperature and light settings
- Backpack or laboratory sprayer calibrated to deliver a consistent volume
- Personal Protective Equipment (PPE): gloves, safety glasses

Methodology:

- Plant Propagation:
  - Grow target weed species from seed in pots containing a standard potting mix.
  - Maintain plants in a greenhouse or growth chamber with optimal conditions for growth until they reach the desired growth stage for treatment (e.g., 4-6 true leaves).
- Acclimatization:
  - Move the potted plants to controlled environment growth chambers set to the desired experimental temperatures (e.g., 15°C, 25°C, 35°C).
  - Acclimate the plants to these temperatures for 48-72 hours prior to herbicide application. Ensure other environmental conditions such as light and humidity are consistent across chambers.
- Herbicide Application:

- Prepare the **ammonium nonanoate** spray solution according to the desired concentration.
- Apply the herbicide to the plants using a calibrated sprayer to ensure uniform coverage of the foliage. Leave a set of plants at each temperature untreated as a control.
- Post-Application Conditions:
  - Return the treated and control plants to their respective temperature-controlled growth chambers immediately after application.
  - Maintain the specified temperature, light, and humidity conditions for the duration of the experiment.
- Efficacy Assessment:
  - Visually assess weed control at set time points after treatment (e.g., 24, 48, and 72 hours, and 7 days).
  - Use a rating scale (e.g., 0% = no control, 100% = complete plant death) to quantify the level of phytotoxicity.
  - For quantitative analysis, harvest the above-ground biomass of the treated and control plants at the end of the experiment. Dry the biomass in an oven until a constant weight is achieved.
  - Calculate the percentage reduction in biomass compared to the untreated control at each temperature.

#### Statistical Analysis:

- Use appropriate statistical methods (e.g., ANOVA) to determine if there are significant differences in weed control and biomass reduction between the different temperature treatments.

## Visualizations

Caption: Mechanism of action of **ammonium nonanoate**.

Caption: Influence of temperature on efficacy.

Caption: General experimental workflow.

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